

# ETP-46464 in Xenograft Models: Application Notes and Protocols

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## Compound of Interest

Compound Name: ETP-46464

Cat. No.: B15618628

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## Introduction

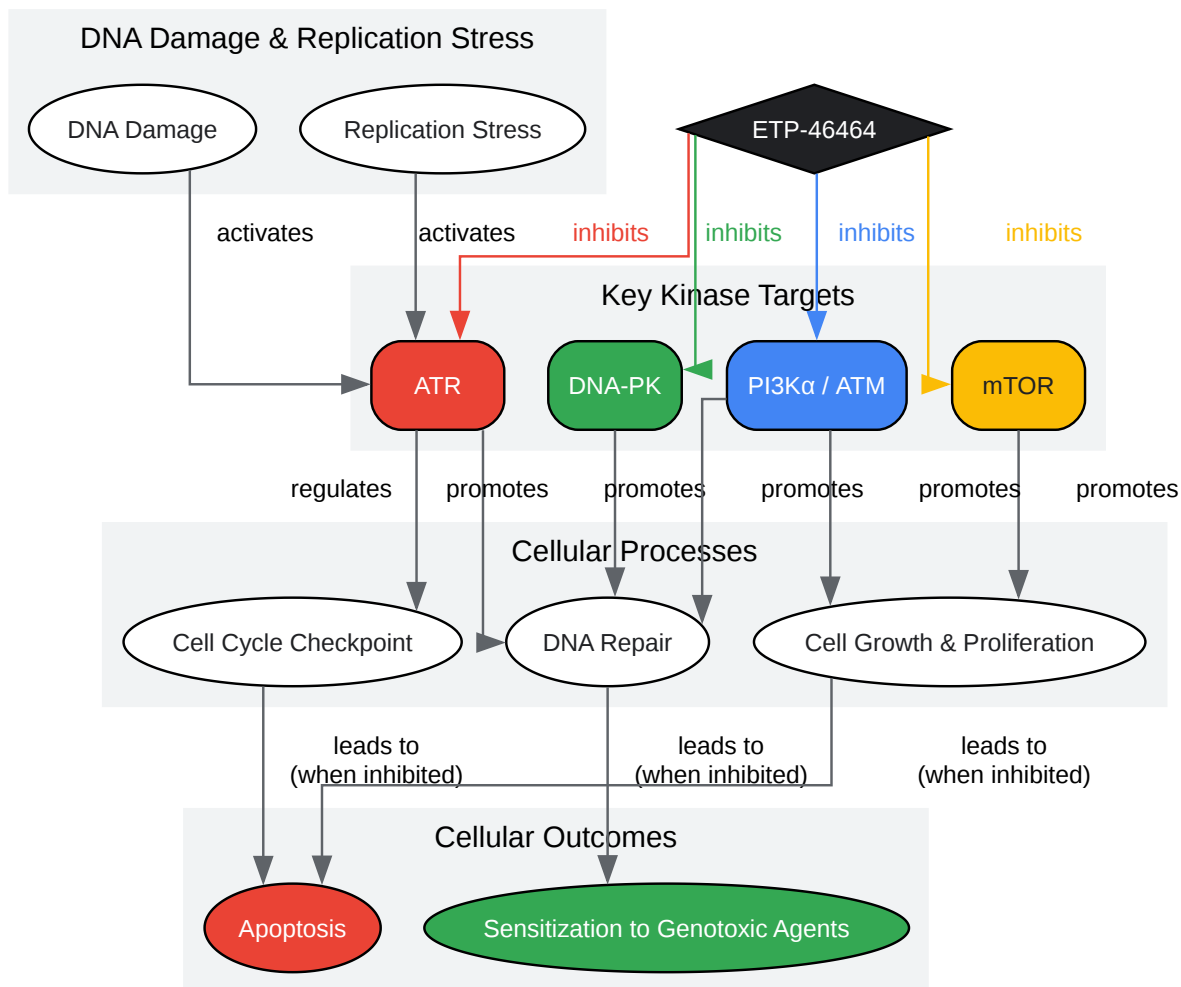
**ETP-46464** is a potent and selective inhibitor of Ataxia-telangiectasia mutated and Rad3-related (ATR) kinase, a key regulator of the DNA damage response (DDR).[1] It also demonstrates inhibitory activity against other kinases in the phosphatidylinositol 3-kinase-related kinase (PIKK) family, including mTOR, DNA-PK, PI3K $\alpha$ , and ATM.[2][3][4] **ETP-46464** has been shown to be particularly effective in p53-deficient cancer cells and can sensitize cancer cells to DNA-damaging agents like cisplatin and ionizing radiation.[2][5][6]

While **ETP-46464** has demonstrated significant promise in in-vitro studies, its development for in-vivo applications, including xenograft models, has been limited due to a poor pharmacokinetic profile.[7][8] Therefore, the following application notes and protocols are based on the known in-vitro activity of **ETP-46464** and general methodologies for testing ATR inhibitors in xenograft models. These should be considered as a representative guide for conceptually similar studies.

## Mechanism of Action: Targeting the DNA Damage Response

**ETP-46464** primarily targets the ATR kinase, which plays a crucial role in response to single-strand DNA breaks and replication stress.<sup>[7][9]</sup> Inhibition of ATR disrupts the cell cycle checkpoints, particularly in p53-deficient cancer cells that are more reliant on the S and G2/M checkpoints for DNA repair.<sup>[9]</sup> This leads to the accumulation of DNA damage, premature entry into mitosis, and ultimately, cell death.<sup>[9]</sup>

The multi-kinase inhibitory profile of **ETP-46464** against mTOR, DNA-PK, and PI3K $\alpha$  may also contribute to its anti-cancer effects by affecting cell growth, proliferation, and survival pathways.<sup>[2][4]</sup>



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## References

- [1. apexbt.com \[apexbt.com\]](#)
- [2. selleckchem.com \[selleckchem.com\]](#)
- [3. caymanchem.com \[caymanchem.com\]](#)
- [4. bocsci.com \[bocsci.com\]](#)
- [5. Pharmacologic inhibition of ATR and ATM offers clinically important distinctions to enhancing platinum or radiation response in ovarian, endometrial, and cervical cancer cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. medchemexpress.com \[medchemexpress.com\]](#)
- [7. ATM, ATR, CHK1, CHK2 and WEE1 inhibitors in cancer and cancer stem cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Progress towards a clinically-successful ATR inhibitor for cancer therapy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. ATR/CHK1 inhibitors and cancer therapy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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